

# An In-depth Technical Guide to the Chemical Properties of Fast Orange Dyes

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## Compound of Interest

Compound Name: *Fast Orange*

Cat. No.: *B009042*

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The term "**Fast Orange**" is a trade name that encompasses a variety of distinct orange dyes and pigments, each with unique chemical properties and applications. This guide provides a detailed overview of the core chemical characteristics of several common "**Fast Orange**" dyes, tailored for researchers, scientists, and drug development professionals. The information is organized by the Colour Index (C.I.) name for clarity.

## Pigment Orange 5 (C.I. 12075)

Also known as D&C Orange No. 17, Pigment Orange 5 is a monoazo pigment with a bright, reddish-orange hue.<sup>[1][2]</sup> It is recognized for its use in printing inks, paints, and formerly in cosmetics.<sup>[2][3]</sup>

## Chemical and Physical Properties

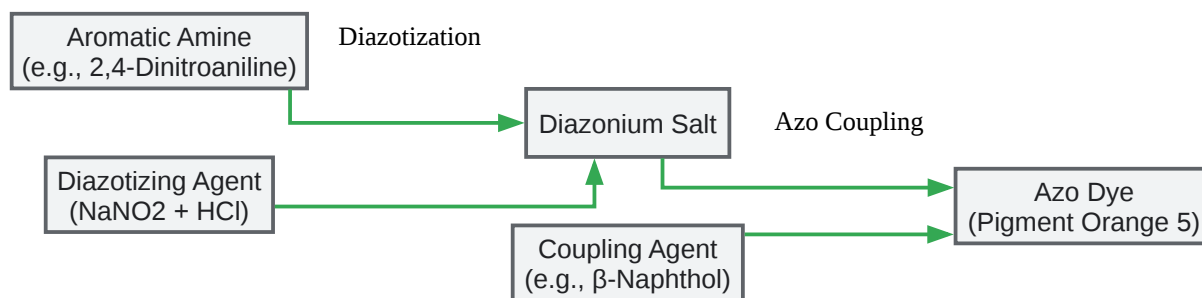
The key chemical and physical properties of Pigment Orange 5 are summarized in the table below.

Property	Value	Reference
C.I. Name	Pigment Orange 5	[2]
C.I. Number	12075	[2]
CAS Number	3468-63-1	[4]
Molecular Formula	C <sub>16</sub> H <sub>10</sub> N <sub>4</sub> O <sub>5</sub>	[4]
Molecular Weight	338.27 g/mol	[4]
Appearance	Orange to dark red solid powder	[5]
Melting Point	302-318 °C	[6]
Density	1.48 - 2.00 g/cm <sup>3</sup>	[6]
Solubility	Insoluble in water; purple solution in concentrated sulfuric acid, which precipitates as orange upon dilution.	[6][7]
Oil Absorption	35-50 g/100g	[6]
Light Fastness	6-7	[7]
Heat Resistance	150 °C	[1]

## Experimental Protocols

Synthesis: Pigment Orange 5 is synthesized through a diazotization and coupling reaction.[4]

- **Diazotization:** 2,4-Dinitroaniline is treated with a solution of sodium nitrite in the presence of a strong acid (e.g., hydrochloric acid) at a low temperature to form a diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with β-naphthol.[4]



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General workflow for the synthesis of azo dyes.

## Toxicological Information

D&C Orange No. 17, the cosmetic-grade version of Pigment Orange 5, has been a subject of toxicological concern. The US Food and Drug Administration (FDA) has identified it as a potential carcinogen.[3][8] Studies have shown that it can induce DNA damage in rat hepatocytes.[3] It is suspected of causing genetic defects and cancer.[5]

## Pigment Orange 13 (C.I. 21110)

Pigment Orange 13, also known as **Fast Orange G**, is a diarylide pigment derived from 3,3'-dichlorobenzidine.[9][10] It is a bright, yellowish-orange pigment used in printing inks, plastics, and paints.[11][12]

## Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Pigment Orange 13	[11]
C.I. Number	21110	[11]
CAS Number	3520-72-7	[11]
Molecular Formula	C <sub>32</sub> H <sub>24</sub> Cl <sub>2</sub> N <sub>8</sub> O <sub>2</sub>	[11]
Molecular Weight	623.49 g/mol	[11]
Appearance	Orange powder	[13]
Density	~1.42 g/cm <sup>3</sup>	[13]
Heat Resistance	Up to 200 °C	[11]
Light Fastness	3-4	[4]
Oil Absorption	37 cc	[14]
Specific Surface Area	35-44 m <sup>2</sup> /g	[9][10]

## Experimental Protocols

Synthesis: The synthesis of Pigment Orange 13 involves a multi-step process.[15]

- **Diazotization:** 3,3'-Dichlorobenzidine is diazotized using sodium nitrite and hydrochloric acid at a temperature below 0°C to form a diazo liquid.[15]
- **Coupling Component Preparation:** 1-Phenyl-3-methyl-5-pyrazolone is dissolved in a sodium hydroxide solution.[15]
- **Coupling Reaction:** The diazo liquid is then added to the coupling component solution to initiate the coupling reaction.
- **Pigmentation:** The resulting product is treated with a surfactant and an organic solvent under reflux for 1-5 hours to obtain the final pigment.[15]

Spectroscopic Analysis: UV-Vis spectroscopy is used to measure the absorbance spectrum and color intensity of Pigment Orange 13.[13] A study on the aggregation properties of

Reactive Orange 13 in aqueous solution provides an example of its UV-Vis absorption spectra.  
[16]

## Pigment Orange 64 (C.I. 12760)

Pigment Orange 64 is a high-performance benzimidazolone pigment known for its brilliant reddish-orange hue and excellent fastness properties.[17][18]

### Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Pigment Orange 64	[19]
C.I. Number	12760	[19]
CAS Number	72102-84-2	[19]
Molecular Formula	C <sub>12</sub> H <sub>10</sub> N <sub>6</sub> O <sub>4</sub>	[19]
Molecular Weight	302.25 g/mol	[19]
Appearance	Bright reddish-orange powder	[17]
Density	1.59 g/cm <sup>3</sup>	[16]
Heat Resistance	Up to 300 °C in plastics	[18]
Light Fastness	8	[16]
Oil Absorption	55-65 ml/100g	[16]
Acid and Alkali Resistance	Excellent	[17]

### Experimental Protocols

Synthesis: Pigment Orange 64 is synthesized via diazotization and coupling.[19]

- Diazotization: 5-Amino-6-methyl-1H-benzo[d]imidazol-2(3H)-one is diazotized.[19]
- Coupling: The resulting diazonium salt is coupled with barbituric acid.[19]

## Acid Orange 7 (C.I. 15510)

Acid Orange 7, also known as Orange II, is a water-soluble azo dye.[20][21] It is used for dyeing wool and in some cosmetic applications.[9][20]

## Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Acid Orange 7	[22]
C.I. Number	15510	[22]
CAS Number	633-96-5	[22]
Molecular Formula	C <sub>16</sub> H <sub>11</sub> N <sub>2</sub> NaO <sub>4</sub> S	[22]
Molecular Weight	350.33 g/mol	[22]
Appearance	Orange-brown solid; dark red powder	[23]
Melting Point	164 °C	[24]
Water Solubility	116 g/L (at 30 °C)	[24]
λ <sub>max</sub>	483 nm	[24]

## Experimental Protocols

Synthesis: The synthesis of Acid Orange 7 is a standard azo coupling reaction.[22]

- Diazotization: Sulfanilic acid (4-aminobenzenesulfonic acid) is diazotized.[22]
- Coupling: The diazonium salt is then coupled with 2-naphthol (β-naphthol).[20][22]

Purification: Acid Orange 7 can be purified by extracting with a small volume of cold water, followed by crystallization from boiling water and ethanol.[24] It can also be salted out from an aqueous solution with sodium acetate and then repeatedly extracted with ethanol.[24]

## Biological Interactions and Degradation Pathways

Acid Orange 7 has carcinogenic potential due to its ability to bind to DNA, which may lead to cellular mutations.[25] The biodegradation of Acid Orange 7 by microorganisms like

*Shewanella oneidensis* has been studied, and proposed degradation pathways have been elucidated.[1] The degradation involves the cleavage of the azo bond, leading to the formation of aromatic amines.[1]

## Acid Orange 20 (C.I. 14600)

Acid Orange 20, also known as Orange I, is one of the earliest commercialized water-soluble azo dyes and was formerly used as a food colorant (FD&C Orange No. 1).[21][26]

### Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Acid Orange 20	[24]
C.I. Number	14600	[24]
CAS Number	523-44-4	[24]
Molecular Formula	C <sub>16</sub> H <sub>11</sub> N <sub>2</sub> NaO <sub>4</sub> S	[24]
Molecular Weight	350.32 g/mol	[26]
Appearance	Orange to dark red powder	[26]
Decomposition Temperature	260 °C	[26]
Solubility	Soluble in water; slightly soluble in ethanol and acetone.	[24]
$\lambda_{\text{max}}$	476 nm (in 0.02 N ammonium acetate solution)	[27]

### Experimental Protocols

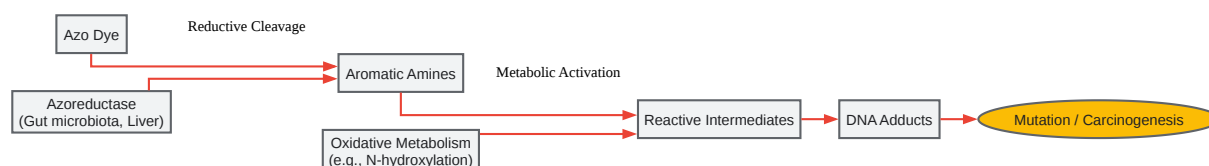
**Synthesis:** Acid Orange 20 is synthesized through the diazotization of sulfanilic acid followed by coupling with  $\alpha$ -naphthol (naphthalen-1-ol).[24][26]

**Spectroscopic Analysis:** The azo-hydrazone tautomerism of Acid Orange 20 has been studied using UV-Visible, Raman, and surface-enhanced Raman scattering (SERS) spectroscopy.[17]

These studies help in understanding the predominant tautomeric form under different pH conditions.[17]

## Azo Dye Metabolism and Toxicological Implications

Many azo dyes are not inherently mutagenic but can be metabolized by azoreductases in the gut microbiota and liver to form aromatic amines.[28] These aromatic amines can then be further metabolized, for example, through N-hydroxylation, to reactive intermediates that can bind to DNA, leading to mutations and potentially cancer.[29] The carcinogenicity of some azo dyes is attributed to their cleavage into known carcinogens like benzidine.[25]



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General metabolic pathway of azo dyes leading to potential toxicity.

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